

An In-depth Technical Guide to the Synthesis of Benzyl-PEG2-CH2-Boc

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Compound of Interest

Compound Name: Benzyl-PEG2-CH2-Boc

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This technical guide provides a comprehensive overview of the synthetic pathways for **Benzyl-PEG2-CH2-Boc**, a bifunctional linker commonly utilized in the development of Proteolysis Targeting Chimeras (PROTACs).^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Introduction to Benzyl-PEG2-CH2-Boc

Benzyl-PEG2-CH2-Boc, with the chemical name tert-butyl (2-(2-(benzyloxy)ethoxy)ethyl)carbamate, is a valuable chemical entity in the field of targeted protein degradation. Its structure incorporates a benzyl-protected hydroxyl group, a hydrophilic diethylene glycol (PEG2) spacer, and a Boc-protected amine. This arrangement allows for its sequential or orthogonal functionalization in the construction of PROTACs, which are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome.

This guide outlines two primary synthetic routes for the preparation of **Benzyl-PEG2-CH2-Boc**, providing detailed experimental protocols, tabulated data for key reaction components, and visual representations of the synthetic pathways.

Synthetic Pathways

Two plausible and efficient synthetic pathways for **Benzyl-PEG2-CH2-Boc** are presented below. Both routes are viable, and the choice of pathway may depend on the availability of starting materials and the specific requirements of the researcher.

Pathway A: Benzylation followed by Boc-Protection

This pathway involves the initial benzylation of the terminal hydroxyl group of 2-(2-aminoethoxy)ethanol, followed by the protection of the primary amine with a tert-butoxycarbonyl (Boc) group.



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References

- 1. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com